

Benzofenap IUPAC name and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Benzofenap**
Cat. No.: **B1666592**

[Get Quote](#)

Technical Data Sheet: Benzofenap

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides core identification and chemical property information for **Benzofenap**, a 4-benzoylpyrazole molecule. It is intended to serve as a quick reference for professionals engaged in chemical research and development.

Chemical Identification

Benzofenap is a herbicide primarily used for the selective control of various weeds in rice cultivation.^{[1][2]} It functions as a systemic carotenoid biosynthesis inhibitor, absorbed through the roots.^{[2][3]}

The compound is identified by several names and registry numbers, which are crucial for accurate documentation and research. The primary IUPAC name and the universally recognized CAS Registry Number are detailed below.

Data Summary

The following table summarizes the key identifiers and molecular properties of **Benzofenap**.

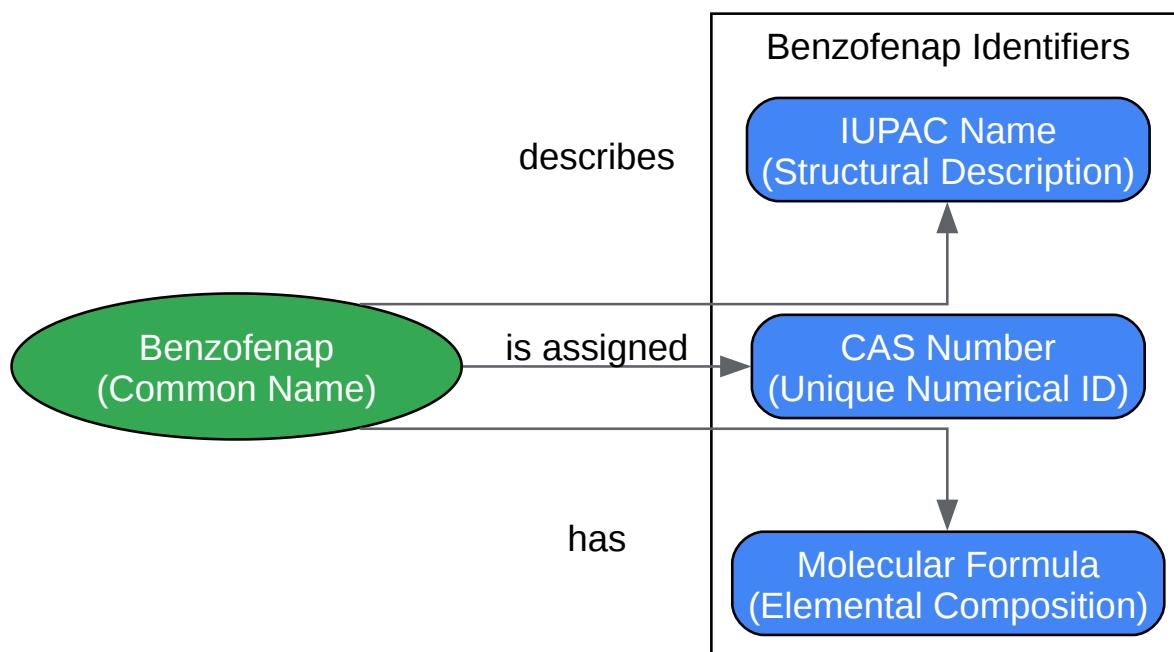
Identifier	Value
IUPAC Name	2-[4-(2,4-dichloro-3-methylbenzoyl)-1,3-dimethylpyrazol-5-yl]oxy-1-(4-methylphenyl)ethanone[3]
CAS Number	82692-44-2[1][2][3][4][5]
Molecular Formula	C ₂₂ H ₂₀ Cl ₂ N ₂ O ₃ [3][4][6]
Synonyms	2-(4-(2,4-dichloro-m-toluoyl)-1,3-dimethylpyrazol-5-yloxy)-4'-methylacetophenone[3][4]
	2-[(4-(2,4-dichloro-3-methylbenzoyl)-1,3-dimethyl-1H-pyrazol-5-yl)oxy]-1-(4-methylphenyl)ethan-1-one[2][7]

Methodology and Experimental Protocols

This document serves as a reference guide for the identification of **Benzofenap**. The IUPAC name is determined by the standardized rules of chemical nomenclature set by the International Union of Pure and Applied Chemistry. The CAS Registry Number is assigned by the Chemical Abstracts Service (CAS), a division of the American Chemical Society. These identifiers are universally recognized and are retrieved from established chemical databases. Detailed experimental protocols for the synthesis or analysis of **Benzofenap** are beyond the scope of this identification guide but can be found in specialized chemical literature and patents.[4]

Logical Relationships

The relationship between the chemical identifiers for **Benzofenap** is straightforward. The IUPAC name provides a systematic and unambiguous description of the molecule's structure, while the CAS number serves as a unique and specific numerical identifier for this exact substance.



[Click to download full resolution via product page](#)

Caption: Relationship between **Benzofenap**'s common name and its chemical identifiers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BENZOFENAP | 82692-44-2 [chemicalbook.com]
- 2. Benzofenap (Ref: MY 71) [sitem.herts.ac.uk]
- 3. Benzofenap | C22H20Cl2N2O3 | CID 94686 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemwhat.com [chemwhat.com]
- 5. Benzofenap, CasNo.82692-44-2 Career Henan Chemical Co China (Mainland) [henankerui.lookchem.com]
- 6. hpc-standards.com [hpc-standards.com]
- 7. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]

- To cite this document: BenchChem. [Benzofenap IUPAC name and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1666592#benzofenap-iupac-name-and-cas-number>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com